

Solubility of isobutyl valerate in different organic solvents

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Compound of Interest

Compound Name: *Isobutyl valerate*

Cat. No.: B076362

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An In-depth Technical Guide to the Solubility of **Isobutyl Valerate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **isobutyl valerate** in various organic solvents. Due to the limited availability of direct quantitative data for **isobutyl valerate**, this guide also includes solubility information for structurally similar esters to provide a comparative analysis. Furthermore, a detailed experimental protocol for determining the solubility of **isobutyl valerate** is presented, enabling researchers to generate precise data for their specific applications.

Introduction to Isobutyl Valerate

Isobutyl valerate (also known as isobutyl pentanoate) is an organic ester with a characteristic fruity odor. Its chemical structure consists of an isobutyl group attached to the carboxylate group of valeric acid. This structure imparts a moderate polarity, influencing its solubility in different media. Understanding the solubility of **isobutyl valerate** is crucial for its application in various fields, including as a flavoring agent, in fragrance formulations, and as a potential solvent or plasticizer in the pharmaceutical industry.

Solubility Profile of Isobutyl Valerate and Analogous Esters

Direct quantitative solubility data for **isobutyl valerate** in a wide range of organic solvents is not readily available in published literature. However, general qualitative descriptions indicate that **isobutyl valerate** is miscible with alcohols and oils and soluble in propylene glycol, while being almost insoluble in water.^[1] An estimated water solubility is approximately 117.8 mg/L at 25°C.

To provide a more comprehensive understanding, the following table summarizes the available quantitative and qualitative solubility data for **isobutyl valerate** and structurally similar esters: butyl isovalerate, isobutyl butyrate, and pentyl valerate. These compounds share similar structural features and molecular weights, suggesting that their solubility behavior will be comparable.

Data Presentation: Solubility of **Isobutyl Valerate** and Analogous Esters

Solvent	Isobutyl Valerate	Butyl Isovalerate	Isobutyl Butyrate	Pentyl Valerate (g/L @ 25°C)
Alcohols				
Ethanol	Miscible	Soluble in ethanol and most organic solvents. [2]	Soluble in alcohol.[3] Soluble in 8 ml of 60% ethanol.[4]	8603.08
Methanol	Miscible	-	-	10575.52
n-Propanol	-	-	-	6117.0
Isopropanol	-	-	-	6861.17
n-Butanol	-	-	-	5602.5
Isobutanol	-	-	-	4805.05
Ketones				
Acetone	-	Soluble	-	9051.94
Esters				
Ethyl Acetate	-	-	-	4940.42
Methyl Acetate	-	-	-	3457.55
Ethers				
Diethyl Ether	Miscible	Soluble	Soluble	-
1,4-Dioxane	-	-	-	6233.29
Aprotic Solvents				
Acetonitrile	-	-	-	5547.48
Dimethylformamide (DMF)	-	-	-	7457.47
Hydrocarbons				
Toluene	-	-	-	2226.31

Other					
Propylene Glycol	Soluble	Insoluble	-	-	
Fixed Oils	Miscible	Soluble in most non-volatile oils. [2]	Soluble in fixed oils. [3]	-	
Water	Almost Insoluble (est. 117.8 mg/L)	Insoluble	Slightly soluble (356.7 mg/L). [3]	0.58	
Glycerol	-	-	Insoluble	-	

Disclaimer: The data for analogous esters are provided as an estimation of the solubility of **isobutyl valerate** and should be confirmed by experimental measurement.

Experimental Protocol for Solubility Determination

To obtain precise solubility data for **isobutyl valerate** in specific organic solvents, the following experimental protocol, based on the isothermal shake-flask method, is recommended.
[\[5\]](#)
[\[6\]](#)
[\[7\]](#)
This method is considered a reliable way to determine the thermodynamic solubility of a compound.

Materials and Equipment

- **Isobutyl valerate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Vials with screw caps
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Gas chromatograph with a flame ionization detector (GC-FID) or a gravimetric setup (evaporating dish, oven)

- Volumetric flasks and pipettes

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **isobutyl valerate** to a series of vials, each containing a known volume of a specific organic solvent. The presence of undissolved ester is essential to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25°C).
 - Equilibrate the samples for a sufficient period (typically 24-72 hours) to ensure that thermodynamic equilibrium is reached. The required time may vary depending on the solvent and should be determined by preliminary experiments (i.e., measuring the concentration at different time points until it becomes constant).
- Sample Withdrawal and Filtration:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the withdrawn sample through a syringe filter into a clean, pre-weighed vial to remove any undissolved microparticles.
- Quantification of **Isobutyl Valerate**:
 - Method A: Gas Chromatography (GC-FID)
 - Prepare a series of standard solutions of **isobutyl valerate** of known concentrations in the solvent of interest.
 - Analyze the standard solutions using GC-FID to generate a calibration curve.[8][9]

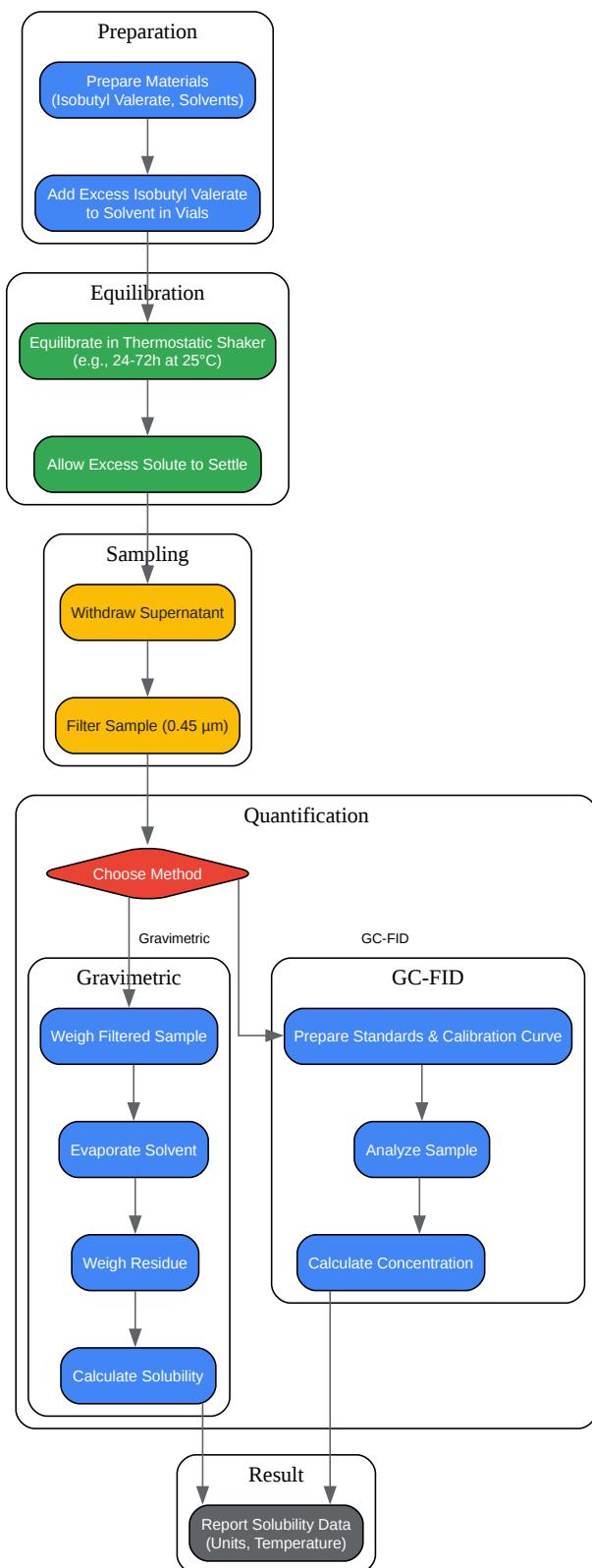
- Dilute the filtered saturated solution with a known volume of the solvent.
- Inject a known volume of the diluted sample into the GC-FID system and determine the concentration of **isobutyl valerate** from the calibration curve.
- Calculate the original concentration in the saturated solution, accounting for the dilution.
- Method B: Gravimetric Analysis
 - Accurately weigh the vial containing the filtered saturated solution.[\[10\]](#)[\[11\]](#)
 - Transfer the vial to an oven set at a temperature that will evaporate the solvent without degrading the **isobutyl valerate** (a preliminary thermogravimetric analysis can determine the optimal temperature).
 - Once the solvent has completely evaporated, cool the vial in a desiccator and weigh it again.
 - The difference in weight corresponds to the mass of the dissolved **isobutyl valerate**.
 - The solubility can then be expressed in terms of g/100g of solvent or g/L of solvent.

Data Reporting

The solubility should be reported in standard units such as grams of solute per 100 grams of solvent (g/100g), grams of solute per liter of solution (g/L), or as a mole fraction. The temperature at which the measurement was performed must always be specified.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of **isobutyl valerate** solubility.

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Caption: Workflow for determining the solubility of **isobutyl valerate**.

Conclusion

While specific quantitative solubility data for **isobutyl valerate** in organic solvents is sparse, a general understanding of its behavior can be inferred from its structural properties and data from analogous esters. For applications requiring precise solubility values, the experimental protocol provided in this guide offers a robust method for their determination. The choice of analytical technique for quantification will depend on the available instrumentation and the required accuracy. The information and methodologies presented herein are intended to support researchers and professionals in the effective use and characterization of **isobutyl valerate**.

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